

In-Depth Technical Guide: Physical Properties of 3,5-Difluorobenzenesulfonyl Chloride

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Compound of Interest

Compound Name: 3,5-Difluorobenzenesulfonyl chloride

Cat. No.: B1304692

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,5-Difluorobenzenesulfonyl chloride, with the CAS number 210532-25-5, is a significant reagent in organic and medicinal chemistry.^[1] Its chemical structure consists of a benzene ring functionalized with a sulfonyl chloride group and two fluorine atoms at the 3 and 5 positions. This substitution pattern imparts unique reactivity and properties to the molecule. It primarily serves as a crucial building block for the synthesis of various sulfonamides, a class of compounds with a broad spectrum of biological activities and therapeutic applications.^[2] This guide provides a comprehensive overview of the core physical properties of **3,5-Difluorobenzenesulfonyl chloride**, detailed experimental protocols for their determination, and a visualization of its application in chemical synthesis.

Core Physical Properties

The physical characteristics of **3,5-Difluorobenzenesulfonyl chloride** are summarized in the table below. These properties are essential for its handling, storage, and application in synthetic chemistry.

Property	Value	References
Molecular Formula	$C_6H_3ClF_2O_2S$	[2]
Molecular Weight	212.60 g/mol	[1]
Appearance	Tan or orange crystalline solid/powder	[1] [2]
Melting Point	57 - 59 °C	[1] [2]
Boiling Point	231.9 °C at 760 mmHg (Predicted)	[1]
Density	$1.6 \pm 0.1 \text{ g/cm}^3$ (Predicted)	[1]
Flash Point	> 110 °C (> 230 °F)	[1]
Vapor Pressure	0.0922 mmHg at 25 °C	[1]
Refractive Index	1.516	[1]
Purity (Typical)	~97%	[2]
Solubility	Soluble in many organic solvents.	[2]

Experimental Protocols

The accurate determination of physical properties is fundamental for the characterization and quality control of chemical compounds. Below are the standard methodologies for measuring key physical constants of solid organic compounds like **3,5-Difluorobenzenesulfonyl chloride**.

Melting Point Determination

The melting point is a critical indicator of a compound's purity. A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure substance, whereas impurities tend to lower and broaden the melting range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula
- Mortar and pestle (optional, for fine powdering)

Procedure:

- A small amount of the crystalline **3,5-Difluorobenzenesulfonyl chloride** is finely crushed, if necessary.[3]
- The open end of a capillary tube is pressed into the powder to pack a small sample (1-2 mm in height) into the sealed end.[3][4]
- The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[4]
- The assembly is placed in the heating block of a melting point apparatus or an oil bath (Thiele tube).
- The sample is heated rapidly to obtain an approximate melting point. The apparatus is then allowed to cool.
- A second determination is performed with a fresh sample, heating slowly (approximately 2°C per minute) as the temperature approaches the approximate melting point.[5]
- The temperature at which the first drop of liquid appears is recorded as the start of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the range.[6]

Boiling Point Determination (Micro Method)

While the boiling point for this compound is predicted, experimental determination for similar high-boiling liquids is often performed under vacuum to prevent decomposition. For micro-scale

determination at atmospheric pressure, the Thiele tube method is common.

Apparatus:

- Thiele tube
- Small test tube or Durham tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating oil (e.g., mineral oil)
- Rubber band or thread
- Burner or heat source

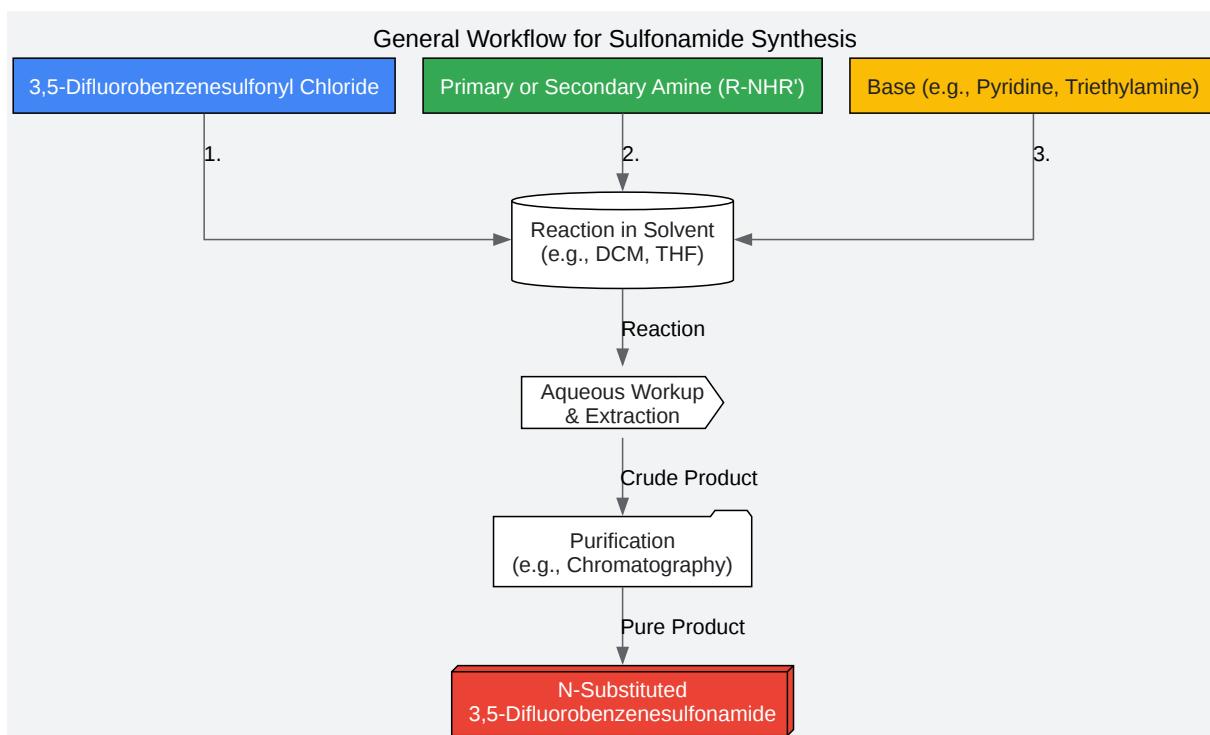
Procedure:

- A small volume (approximately 0.5 mL) of the liquid sample is placed into a small test tube.
- A capillary tube is sealed at one end and placed into the test tube with the open end submerged in the liquid.[7]
- The test tube is attached to a thermometer with a rubber band, aligning the sample with the thermometer bulb.[8]
- The assembly is placed in a Thiele tube containing heating oil, ensuring the rubber band is above the oil level.[8][9]
- The side arm of the Thiele tube is gently heated, causing convection currents to ensure uniform temperature.[7]
- As the temperature rises, air trapped in the capillary tube will bubble out. Heating continues until a rapid and continuous stream of bubbles emerges from the capillary tip.[8]
- The heat source is removed, and the apparatus is allowed to cool slowly.

- The boiling point is the temperature at which the stream of bubbles stops and the liquid is drawn back into the capillary tube. This indicates that the vapor pressure of the substance equals the atmospheric pressure.[7][8]

Application in Synthesis: A Workflow Visualization

A primary application of **3,5-Difluorobzenzenesulfonyl chloride** is the synthesis of N-substituted sulfonamides, which are of significant interest in drug discovery.[10] The sulfonyl chloride group readily reacts with primary or secondary amines in the presence of a base to form a stable sulfonamide linkage.



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Caption: Workflow for the synthesis of N-substituted sulfonamides.

Conclusion

3,5-Difluorobenzenesulfonyl chloride is a valuable reagent characterized by its solid crystalline form and distinct thermal properties. The data and protocols presented in this guide offer a technical foundation for its effective use in research and development. Its application in the synthesis of diverse sulfonamides underscores its importance in the creation of novel molecules with potential therapeutic value. Adherence to standardized experimental procedures for property determination is crucial for ensuring the quality and reproducibility of scientific outcomes.

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